

# 5-Hydroxy-2-nitrobenzaldehyde chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxy-2-nitrobenzaldehyde

Cat. No.: B108354

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An In-depth Technical Guide to **5-Hydroxy-2-nitrobenzaldehyde**

## Introduction

**5-Hydroxy-2-nitrobenzaldehyde** (CAS No: 42454-06-8) is an organic compound featuring a benzaldehyde structure substituted with a hydroxyl (-OH) group and a nitro (-NO<sub>2</sub>) group.<sup>[1]</sup> This arrangement of functional groups, an electron-donating hydroxyl group and an electron-withdrawing nitro group, imparts unique chemical properties and reactivity to the molecule.<sup>[1]</sup> It typically appears as a yellow to orange crystalline solid and is a key intermediate in the synthesis of various pharmaceuticals, dyes, and other fine chemicals.<sup>[1][2]</sup> Its biological activity is also a subject of interest in medicinal chemistry.<sup>[1]</sup>

## Chemical and Physical Properties

The fundamental chemical and physical properties of **5-Hydroxy-2-nitrobenzaldehyde** are summarized in the table below.

Property	Value	Source(s)
CAS Number	42454-06-8	[3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	167.12 g/mol	[2][3]
Appearance	Pale Yellow to Yellow Solid/Powder	[1][2]
Melting Point	165-169 °C	[2]
Boiling Point	373.0 ± 32.0 °C (Predicted)	[2]
Density	1.500 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	6.34 ± 0.10 (Predicted)	[2]
Solubility	Soluble in methanol and other organic solvents.[1][2]	[1][2]
Storage Temperature	Room Temperature, sealed in dry, dark place.	[2][4]

## Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **5-Hydroxy-2-nitrobenzaldehyde**.

- Nuclear Magnetic Resonance (NMR): Both <sup>1</sup>H NMR and <sup>13</sup>C NMR data are available for this compound.[5][6]
- Infrared (IR) Spectroscopy: IR spectra, often obtained using KBr wafer or ATR-IR techniques, are available and provide information about the functional groups present.[3][7]
- Mass Spectrometry (MS): Mass spectrometry data is available for the determination of the molecular weight and fragmentation pattern.[3]
- UV-Vis Spectroscopy: UV spectral data has also been recorded.[3]

## Reactivity and Stability

- **Reactivity:** The presence of the aldehyde, hydroxyl, and nitro groups allows for a range of chemical transformations.<sup>[1]</sup> The aldehyde group can undergo condensation reactions, for example, with primary amines to form Schiff bases.<sup>[8]</sup> The nitro group is electron-withdrawing, influencing the molecule's overall reactivity, and can be reduced to an amino group, opening pathways to other functionalized compounds.<sup>[1][8]</sup> The compound can react with hydrochloric acid to form 5-hydroxy-2-nitrobenzoic acid.<sup>[4]</sup>
- **Stability:** The compound is listed as air-sensitive.<sup>[2]</sup> It should be stored in a dry, dark place under an inert atmosphere.<sup>[2][4]</sup> It is incompatible with strong oxidizing agents, strong bases, acids, acid anhydrides, and acid chlorides.<sup>[9][10]</sup>

## Experimental Protocols

### Synthesis of 5-Hydroxy-2-nitrobenzaldehyde

A common method for the synthesis of **5-Hydroxy-2-nitrobenzaldehyde** is through the nitration of 3-Hydroxybenzaldehyde.<sup>[2]</sup>

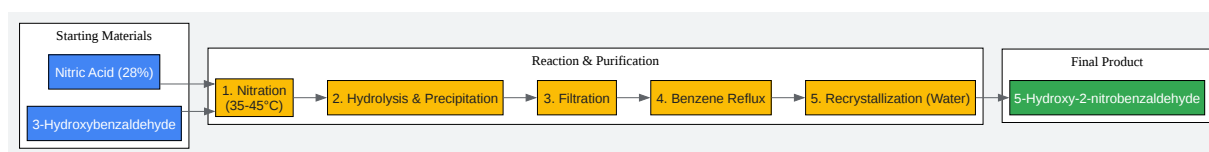
Materials:

- 3-Hydroxybenzaldehyde
- Nitric Acid (28% solution, density = 1.17 g/mL)
- Benzene
- Water

Procedure:

- Slowly add 3 g of 3-hydroxybenzaldehyde to 30 mL of nitric acid (28% solution).
- Maintain the reaction temperature between 35°C and 45°C during the addition.
- After the addition is complete, perform hydrolysis and allow the reaction mixture to stand at room temperature.

- A yellow precipitate will form. Filter the precipitate from the solution.
- Reflux the collected precipitate in 20 mL of benzene for 15-20 minutes.
- Separate the insoluble material.
- Purify the product by recrystallization from water to obtain **5-Hydroxy-2-nitrobenzaldehyde**.  
[2]



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Synthesis workflow for **5-Hydroxy-2-nitrobenzaldehyde**.

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity and quantifying **5-Hydroxy-2-nitrobenzaldehyde**.  
[11][12]

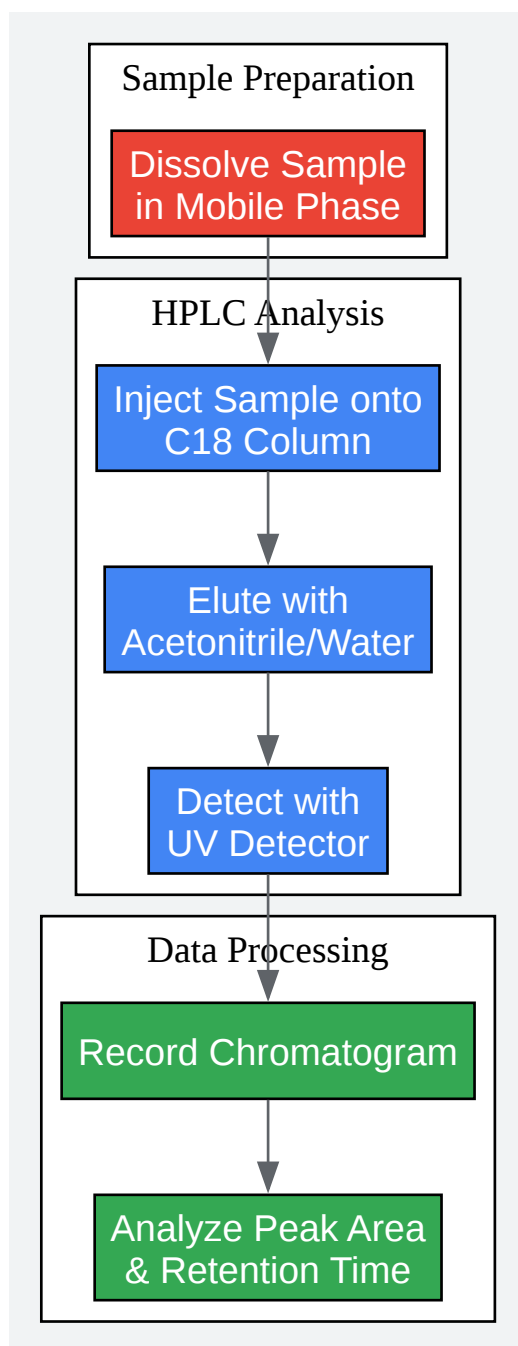
Instrumentation & Conditions:

- System: HPLC system with a UV detector.  
[12]
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).  
[11][12]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with an acid modifier like phosphoric acid. For MS compatibility, formic acid should be used instead.  
[11]
- Flow Rate: Typically 1.0 mL/min.  
[12]

- Detection: UV detection at a wavelength determined from the UV-Vis spectrum (e.g., 254 nm).[\[12\]](#)
- Injection Volume: 10  $\mu$ L.[\[12\]](#)

Procedure:

- Sample Preparation: Prepare a stock solution of **5-Hydroxy-2-nitrobenzaldehyde** in the mobile phase or a suitable solvent like methanol. Dilute to a working concentration (e.g., 1-10  $\mu$ g/mL).
- System Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Injection: Inject the prepared sample onto the column.
- Data Acquisition: Record the chromatogram for a sufficient run time to allow for the elution of the compound.
- Analysis: Identify the peak corresponding to **5-Hydroxy-2-nitrobenzaldehyde** based on its retention time. Purity can be assessed by the peak area percentage.



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General workflow for HPLC analysis.

## Safety and Hazards

**5-Hydroxy-2-nitrobenzaldehyde** is classified as a hazardous substance.

- Hazard Statements: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3][13]
- Precautionary Statements: Users should avoid breathing dust, wash skin thoroughly after handling, and use only in well-ventilated areas.[14] Protective equipment, including gloves, eye protection, and face protection, is mandatory.[14][15]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[15] If on skin, wash with plenty of soap and water.[15] If inhaled, move the person to fresh air.[16]

## Applications and Reactivity Pathways

**5-Hydroxy-2-nitrobenzaldehyde** is a valuable intermediate in organic synthesis.[2]

- Pharmaceuticals and Agrochemicals: It serves as a starting material for various compounds in the pharmaceutical and agrochemical industries.[2]
- Dyes: It is also used in the synthesis of dyestuffs.[2]
- Quinoline Derivatives: It is used to synthesize quinoline derivatives, which have applications in medical research and diagnosis, including the production of monoclonal antibodies.[1][4]
- Biological Activity: The compound itself has shown anticholinesterase activity.[4]

The key functional groups allow for several synthetic routes to more complex molecules.

Potential reactivity pathways for the compound.

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- To cite this document: BenchChem. [5-Hydroxy-2-nitrobenzaldehyde chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108354#5-hydroxy-2-nitrobenzaldehyde-chemical-properties]

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